

Application Notes and Protocols for LK 204-545

Solution Preparation

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Compound of Interest

Compound Name: LK 204-545

Cat. No.: B1674909

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This document provides a detailed guide for the preparation of solutions of **LK 204-545**, a potent and highly selective β 1-adrenoceptor antagonist. The protocols outlined below are intended for use in in-vitro and in-vivo research settings. Adherence to these guidelines, in conjunction with standard laboratory safety practices, is essential for accurate and reproducible experimental results.

Quantitative Data Summary

A summary of the key quantitative data for **LK 204-545** is presented in Table 1. This information is critical for accurate solution preparation and experimental design.

Parameter	Value	Source
Molecular Weight	484.58 g/mol	[1]
Chemical Formula	C25H32N4O6	[1]
log KD (human β 1-adrenoceptor)	-8.04	[2]
KD (human β 1-adrenoceptor)	8.91 nM	Calculated
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	Inferred
Storage Conditions	Store stock solutions at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	General Practice

Experimental Protocols

The following protocols provide a step-by-step guide for the preparation of stock and working solutions of **LK 204-545**.

2.1. Materials Required

- **LK 204-545** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free water
- Appropriate aqueous buffer (e.g., PBS, HBSS)
- Calibrated analytical balance
- Sterile microcentrifuge tubes and/or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Sonicator (optional)

2.2. Safety Precautions

While a specific Safety Data Sheet (SDS) for **LK 204-545** is not readily available, it is prudent to handle this compound with care, following standard laboratory safety procedures for handling new chemical entities.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the powder in a chemical fume hood to avoid inhalation.
- Avoid contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.
- Dispose of waste according to institutional guidelines.

2.3. Preparation of Stock Solution (10 mM in DMSO)

- Equilibrate: Allow the vial of **LK 204-545** powder to reach room temperature before opening to prevent condensation.
- Weigh: Accurately weigh a specific amount of the powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.85 mg of **LK 204-545**.
- Dissolve: Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For the example above, add 1 mL of DMSO.
- Mix: Vortex the solution thoroughly to ensure the compound is completely dissolved. If necessary, brief sonication in a water bath can aid in dissolution.
- Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

2.4. Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate aqueous buffer.

Important: Due to the potential for precipitation, it is crucial to ensure that the final concentration of DMSO in the working solution is kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced artifacts in biological assays.

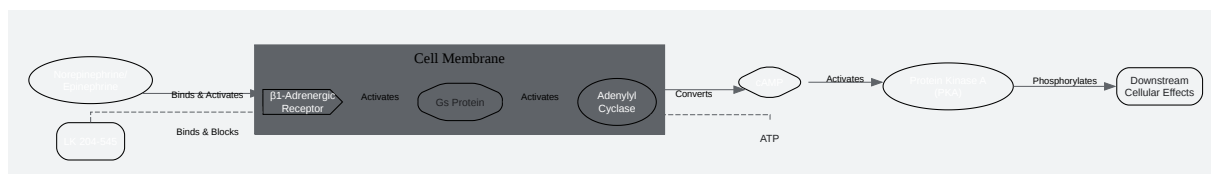
Example: Preparation of a 10 μM working solution in Phosphate-Buffered Saline (PBS)

- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the 10 mM stock solution in DMSO. For example, dilute the 10 mM stock 1:10 in DMSO to obtain a 1 mM solution.
- Final Dilution: Serially dilute the 1 mM intermediate solution into the final aqueous buffer (e.g., PBS). To prepare a 10 μM working solution, you can perform a 1:100 dilution of the 1 mM intermediate solution in PBS. For example, add 10 μL of the 1 mM solution to 990 μL of PBS.
- Mix: Gently vortex the working solution to ensure homogeneity.

The final concentration of the working solution should be determined based on the specific requirements of the experiment. For competitive binding assays, a range of concentrations around the K_D value (8.91 nM) would be appropriate. For functional assays, concentrations up to 100-fold the K_i or K_D might be necessary to achieve complete antagonism.^[3]

Signaling Pathway

LK 204-545 acts as a selective antagonist of the β_1 -adrenergic receptor, a G-protein coupled receptor (GPCR). Its mechanism of action involves blocking the binding of endogenous catecholamines, such as norepinephrine and epinephrine, to the receptor. This inhibition prevents the activation of the downstream signaling cascade. The canonical β_1 -adrenoceptor signaling pathway involves the activation of a stimulatory G-protein (G_s), which in turn activates adenylyl cyclase to produce cyclic AMP (cAMP).^{[4][5][6]} **LK 204-545** blocks this process.

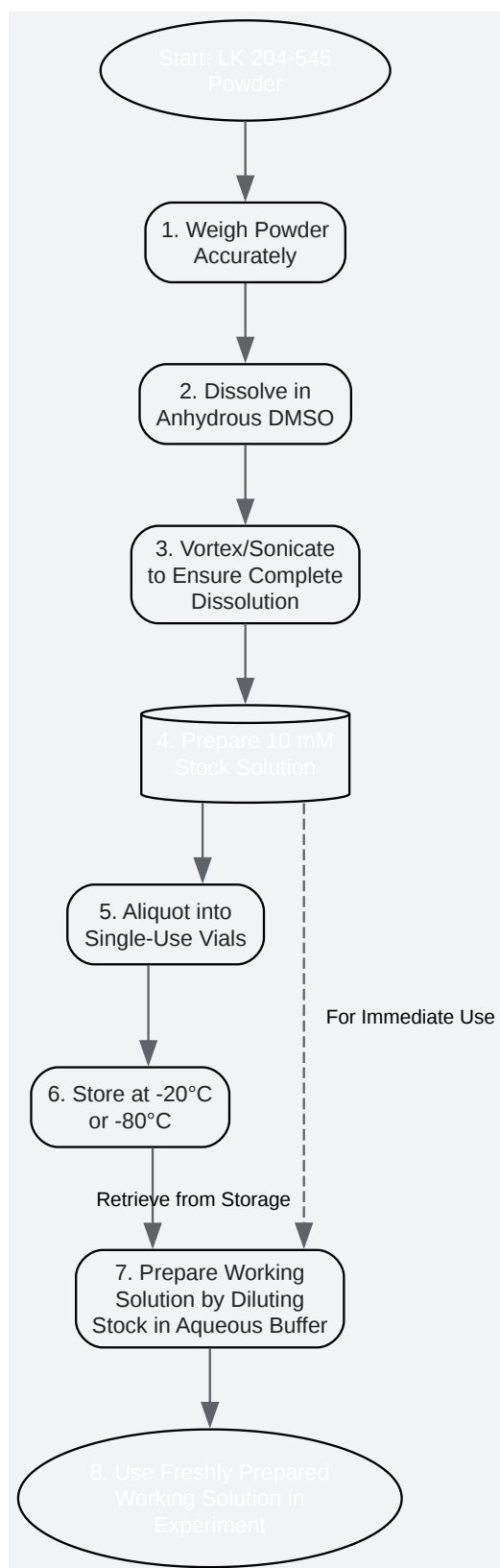


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Caption: β_1 -Adrenergic Receptor Signaling Pathway and Inhibition by **LK 204-545**.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **LK 204-545** solutions for experimental use.



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Caption: Workflow for the Preparation of **LK 204-545** Solutions.

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References

- 1. β 1-Adrenergic receptors activate two distinct signaling pathways in striatal neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Synthesis and in Vitro and in Vivo Characterization of Highly β 1-Selective β -Adrenoceptor Partial Agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Characterization of β 1-selectivity, adrenoceptor-Gs-protein interaction and inverse agonism of nebivolol in human myocardium - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Beta-1 adrenergic receptor - Wikipedia [en.wikipedia.org]
- 5. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 6. Beta 1 Receptors - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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